

# fundamental chemical properties of 5-Bromo-PAPS for researchers

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## Compound of Interest

Compound Name: 5-Bromo-PAPS

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## 5-Bromo-PAPS: A Comprehensive Technical Guide for Researchers

An in-depth exploration of the core chemical properties and applications of 2-(5-Bromo-2-pyridylazo)-5-[N-propyl-N-(3-sulfopropyl)amino]phenol.

This technical guide provides researchers, scientists, and drug development professionals with a detailed overview of the fundamental chemical properties and applications of **5-Bromo-PAPS**. This highly sensitive colorimetric reagent has become an invaluable tool in various scientific disciplines, particularly for the quantification of metal ions and the detection of enzymatic reactions.

## Core Chemical Properties

**5-Bromo-PAPS**, with the chemical name 2-(5-Bromo-2-pyridylazo)-5-[N-propyl-N-(3-sulfopropyl)amino]phenol, is a water-soluble pyridylazo dye. Its chemical structure, featuring a brominated pyridine ring, an azo group, and a substituted phenol, is responsible for its potent chromogenic and chelating properties.

Property	Value	Reference
Chemical Name	2-(5-Bromo-2-pyridylazo)-5-[N-propyl-N-(3-sulfopropyl)amino]phenol	
Molecular Formula	C <sub>17</sub> H <sub>19</sub> BrN <sub>4</sub> Na <sub>2</sub> O <sub>4</sub> S	
Molecular Weight	537.34 g/mol	
Appearance	Reddish-brown crystalline powder	
CAS Number	158905-17-0	
Solubility	Water soluble	

**Stability:** Information regarding the specific pH and thermal stability of **5-Bromo-PAPS** solutions is not extensively detailed in the available literature. General practice suggests that solutions should be protected from light and stored at 2-8°C. For quantitative assays, fresh preparation of solutions is recommended to ensure accuracy.

## Mechanism of Action and Applications

The primary application of **5-Bromo-PAPS** lies in its ability to form stable, colored complexes with a variety of metal ions. This interaction forms the basis of numerous colorimetric assays for the quantification of these ions in biological and environmental samples.

## Metal Ion Detection

Upon chelation with a metal ion, the electronic structure of **5-Bromo-PAPS** is altered, leading to a significant shift in its maximum absorbance wavelength ( $\lambda_{\text{max}}$ ) and a visible color change. The intensity of the color produced is directly proportional to the concentration of the metal ion, allowing for quantitative analysis using spectrophotometry.

Metal Ion	λ <sub>max</sub> of Complex (nm)	Molar Absorptivity (ε) (L·mol <sup>-1</sup> ·cm <sup>-1</sup> )	Color of Complex
Zn <sup>2+</sup>	552	1.33 x 10 <sup>5</sup>	Red
Cu <sup>2+</sup>	Data not available	Data not available	Green
Fe <sup>2+</sup> /Fe <sup>3+</sup>	Data not available	Data not available	Data not available
Ni <sup>2+</sup>	Data not available	Data not available	Data not available
Co <sup>2+</sup>	Data not available	Data not available	Data not available

While **5-Bromo-PAPS** is known to form complexes with these metal ions, specific quantitative data for  $\lambda_{max}$  and molar absorptivity are not readily available in the reviewed literature.

## Pyrophosphate Detection

A significant application of **5-Bromo-PAPS** is in the detection of pyrophosphate (PPi), a byproduct of many enzymatic reactions, including DNA and RNA synthesis. This assay is particularly useful for monitoring the progress of nucleic acid amplification techniques like LAMP (Loop-mediated isothermal amplification).

The mechanism involves a metal ion displacement reaction. In the presence of manganese ions (Mn<sup>2+</sup>), **5-Bromo-PAPS** forms a colored complex. Pyrophosphate, having a higher affinity for Mn<sup>2+</sup>, sequesters the metal ions from the **5-Bromo-PAPS** complex. This displacement results in a distinct color change, typically from red to yellow, providing a visual endpoint for the detection of pyrophosphate.[1][2]

## Experimental Protocols

### General Protocol for Metal Ion Quantification (Adapted for Zinc)

This protocol provides a general framework for the colorimetric determination of zinc using **5-Bromo-PAPS**. It can be adapted for other metal ions, though optimization of pH and masking agents may be necessary.

Materials:

- **5-Bromo-PAPS** solution (e.g., 0.1 mM in a suitable buffer)
- Buffer solution (e.g., Tris-HCl, pH 7.5 - 9.5)
- Standard solutions of the metal ion of interest
- Sample containing the metal ion
- Spectrophotometer

Procedure:

- Prepare a series of standard solutions of the metal ion at known concentrations.
- In a microplate or cuvette, mix a defined volume of the sample or standard with the **5-Bromo-PAPS** solution and buffer.
- Incubate the reaction mixture at a specified temperature for a set period to allow for color development.
- Measure the absorbance of the solution at the  $\lambda_{\text{max}}$  of the metal-**5-Bromo-PAPS** complex.
- Construct a standard curve by plotting the absorbance values of the standards against their concentrations.
- Determine the concentration of the metal ion in the sample by interpolating its absorbance value on the standard curve.

## Protocol for Pyrophosphate Detection in Nucleic Acid Amplification

This protocol outlines the use of **5-Bromo-PAPS** for the visual detection of pyrophosphate generated during a LAMP reaction.

Materials:

- LAMP reaction mixture (containing DNA polymerase, primers, dNTPs, and template)

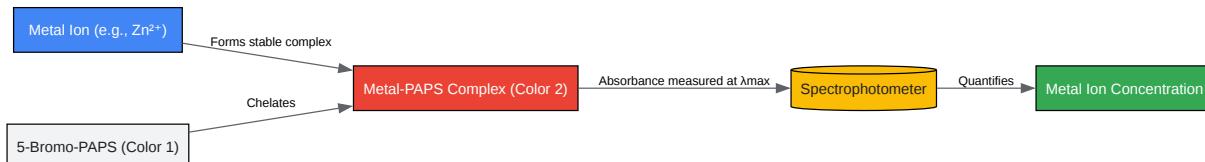
- **5-Bromo-PAPS** solution
- Manganese chloride ( $MnCl_2$ ) solution

Procedure:

- To the complete LAMP reaction mixture, add **5-Bromo-PAPS** and  $MnCl_2$  to final concentrations of approximately 75  $\mu M$  and 100  $\mu M$ , respectively. The initial color of the solution should be indicative of the **5-Bromo-PAPS- $Mn^{2+}$**  complex (e.g., red).
- Perform the LAMP reaction at the optimal temperature for the polymerase.
- Observe the color of the reaction mixture. A color change (e.g., to yellow) indicates the production of pyrophosphate and, therefore, successful amplification of the target nucleic acid.<sup>[3]</sup> No color change suggests the absence of amplification.

## Visualizations

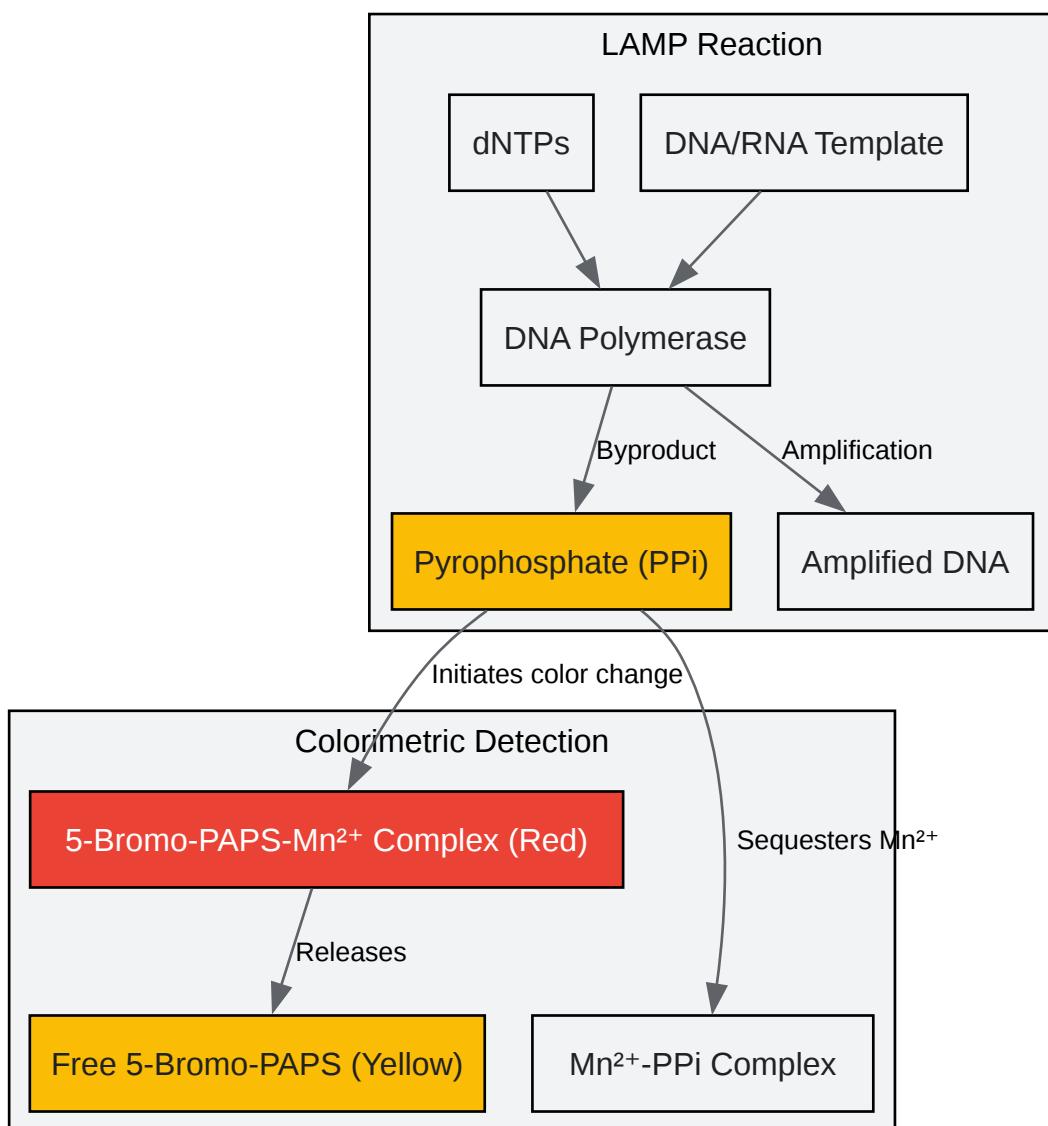
### Logical Relationship of 5-Bromo-PAPS Metal Ion Detection



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Caption: Metal ion detection workflow using **5-Bromo-PAPS**.

### Experimental Workflow for Pyrophosphate Detection in LAMP

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## References

- 1. Pyrophosphate detection method using 5-Br-PAPS to detect nucleic acid amplification - Application to LAMP method - PubMed [pubmed.ncbi.nlm.nih.gov]

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